Application Note: Pyrazolo[1,5-a]pyridin-3-ol in Drug Discovery

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Compound of Interest	
Compound Name:	*Pyrazolo[1,5-a]pyridin-3-ol*
CAS No.:	*51118-68-4*
Cat. No.:	*B2528600*

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High-Value Scaffold for Kinase Inhibition and Bioisosteric Design

Executive Summary

Pyrazolo[1,5-a]pyridin-3-ol and its stable derivatives represent a "privileged structure" in medicinal chemistry, offering a unique bioisosteric alternative to indole and purine scaffolds. While the free 3-hydroxy tautomer exists in equilibrium with its keto-form (1,2-dihydropyrazolo[1,5-a]pyridin-3-one), its O-functionalized derivatives (3-alkoxy/aryloxy) and 3-acyl analogs are potent effectors in oncology and immunology.

This guide details the chemical handling, synthesis, and biological application of this scaffold, specifically focusing on its utility as a PI3K inhibitor, PDE inhibitor, and adenosine receptor antagonist.

Chemical Properties & Tautomerism

The 3-Hydroxy vs. 3-Oxo Equilibrium

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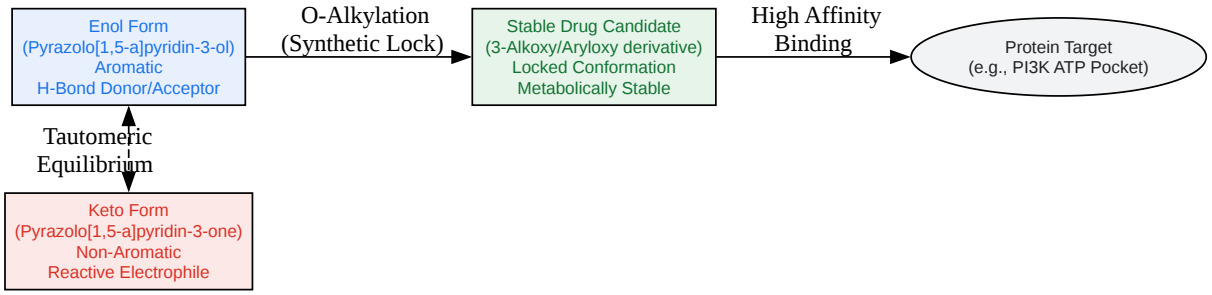
Unlike simple phenols, **pyrazolo[1,5-a]pyridin-3-ol** exhibits significant tautomerism.[1] In solution, the equilibrium often favors the 3-oxo (keto) form, particularly in polar solvents, rendering the free hydroxyl group transient.

- Enol Form (3-OH): Aromatic, mimics the 3-position of indole. Essential for hydrogen bond donor/acceptor interactions in tight binding pockets (e.g., ATP binding sites).
- Keto Form (3-One): Non-aromatic 5-membered ring; acts as a reactive intermediate for electrophilic substitution.

Drug Discovery Implication: To lock the bioactive conformation, medicinal chemists typically synthesize 3-alkoxy or 3-aryloxy derivatives. These "capped" analogs retain the planar aromatic geometry of the scaffold while improving metabolic stability and lipophilicity.

Graphviz: Tautomeric Equilibrium & Binding Modes



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Caption: The 3-ol scaffold exists in a dynamic equilibrium. Drug design typically "locks" the enol form via O-alkylation to ensure consistent target engagement.

Key Applications in Drug Discovery

A. Kinase Inhibition (PI3K & MAPK)

The pyrazolo[1,5-a]pyridine core is a proven bioisostere for the purine ring found in ATP.

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- Mechanism: The bridgehead nitrogen (N1) and the functionalized 3-position mimic the N1 and N6/C6 of adenine, respectively.
- Case Study:PI3K

  Inhibitors. 3-Sulfonamide and 3-acyl derivatives have shown high selectivity for the p110

  isoform, critical for treating solid tumors. The scaffold's planarity allows it to slot into the hinge region of the kinase.

B. Phosphodiesterase (PDE) Inhibition

- Drug:Ibudilast (3-isobutyryl-2-isopropylpyrazolo[1,5-a]pyridine).[2]
- Role: Although technically a 3-acyl derivative, Ibudilast validates the 3-position as a critical vector for activity. It acts as a non-selective PDE inhibitor used in asthma and post-stroke dizziness. The 3-acyl group mimics the phosphate of cAMP/cGMP.

C. Anti-Infectives (Antitubercular)[3]

- Target: Mycobacterium tuberculosis (Mtb).[3]
- Utility: 3-Carboxamide derivatives have demonstrated nanomolar MIC values against drug-resistant Mtb strains.[3] The scaffold serves as a rigid linker, positioning lipophilic diaryl side chains to penetrate the mycobacterial cell wall.

Detailed Experimental Protocols

Protocol A: Synthesis of the 3-Functionalized Core

Direct synthesis of the free 3-ol is unstable. This protocol describes the access to the stable 3-ethoxycarbonyl precursor, which can be converted to 3-alkoxy derivatives via Curtius rearrangement or reduction/alkylation.

Reagents:

- Pyridine (1.0 equiv)
- Hydroxylamine-O-sulfonic acid (HOSA) (1.2 equiv)

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- Ethyl propiolate (1.2 equiv)
- Potassium carbonate (

) (2.5 equiv)
- Solvent: DMF or Acetonitrile

Step-by-Step Methodology:

- N-Amination (Preparation of N-aminopyridinium salt):
  - Dissolve pyridine in water/ethanol.
  - Add HOSA portion-wise at 0°C. Stir at RT for 12h.
  - Precipitate the N-aminopyridinium sulfonate salt with cold ethanol/ether. Filter and dry.
- [3+2] Cycloaddition:
  - Suspend the N-aminopyridinium salt in DMF.
  - Add

    (base) to generate the N-aminopyridinium ylide in situ. The solution will turn deep blue/purple.
  - Add ethyl propiolate dropwise. The color fades as the cycloaddition proceeds.
  - Stir at RT for 4-6 hours.
- Workup:
  - Dilute with water and extract with Ethyl Acetate (3x).
  - Wash organic layer with brine, dry over

    .

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- Purify via flash chromatography (Hexane:EtOAc) to yield ethyl pyrazolo[1,5-a]pyridine-3-carboxylate.

Protocol B: Metabolic Stability Assay (Microsomal Stability)

The electron-rich 3-position is a "soft spot" for oxidative metabolism. This assay validates the stability of your 3-alkoxy derivative.

Materials:

- Liver Microsomes (Human/Mouse, 20 mg/mL)
- NADPH Regenerating System
- Test Compound (1 µM final conc.)
- LC-MS/MS

Procedure:

- Incubation: Mix microsomes (0.5 mg/mL final) with phosphate buffer (pH 7.4).
- Initiation: Add Test Compound (1 µM) and pre-incubate at 37°C for 5 min. Initiate reaction by adding NADPH.
- Sampling: Aliquot samples at 0, 5, 15, 30, and 60 mins.
- Quenching: Add ice-cold Acetonitrile containing internal standard (e.g., Tolbutamide) to stop reaction.
- Analysis: Centrifuge (4000g, 10 min). Analyze supernatant via LC-MS/MS.
- Calculation: Plot ln(% remaining) vs. time. Calculate

  and Intrinsic Clearance (

).

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- Success Criteria:

  indicates good metabolic stability.

Data Summary: Structure-Activity Relationship (SAR)

Position	Modification	Effect on Activity / Property
C-2	Alkyl / Phenyl	Potency Driver. Bulky groups (e.g., t-butyl) often improve selectivity for specific kinase isoforms.
C-3	-OH (Free)	Unstable. Rapid glucuronidation or tautomerization.
C-3	-OR (Ether)	Optimal. Locks aromaticity; improves lipophilicity and CNS penetration.
C-3	-C(O)R (Acyl)	Metabolic Stability. High stability (e.g., Ibudilast), but changes H-bond profile (Acceptor only).
C-7	Halogen / Amine	Solubility. Introduction of basic amines here significantly improves aqueous solubility.

Workflow Visualization

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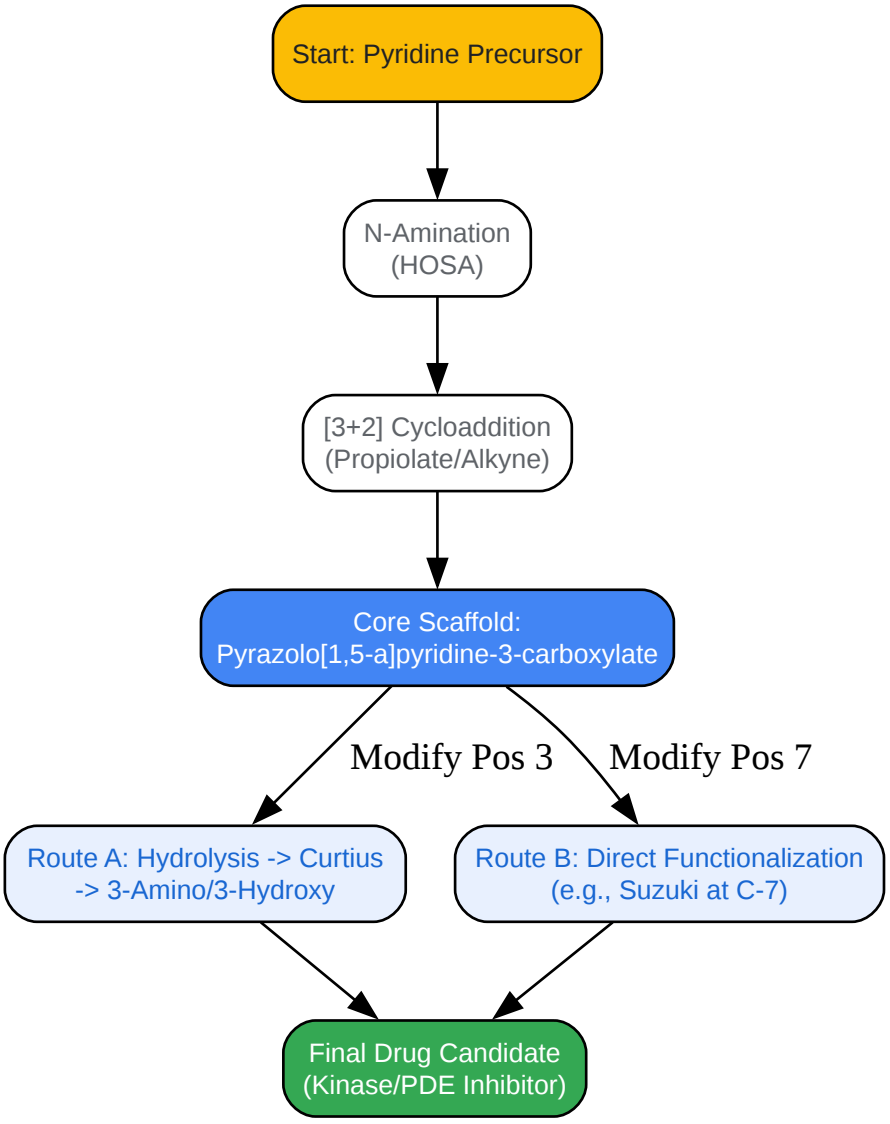

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Caption: Synthetic workflow from pyridine precursors to functionalized drug candidates.

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